

# Commercial Availability and Technical Guide for tert-Butyl Ethyl Malonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *tert-Butyl ethyl malonate*

Cat. No.: B1266440

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **tert-butyl ethyl malonate** (CAS No: 32864-38-3). This versatile reagent is a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the creation of complex molecular architectures.

## Physicochemical Properties

**tert-Butyl ethyl malonate** is a colorless liquid with the following properties:

- Molecular Formula:  $C_9H_{16}O_4$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 188.22 g/mol [\[1\]](#)
- IUPAC Name: 1-tert-butyl 3-ethyl propanedioate[\[3\]](#)
- Synonyms: Malonic acid tert-butyl ethyl ester[\[4\]](#)

## Commercial Suppliers and Specifications

A variety of chemical suppliers offer **tert-butyl ethyl malonate**, typically at a purity of 95% or greater. The following table summarizes the offerings from several prominent suppliers for easy comparison.

Supplier	CAS Number	Purity/Assay	Molecular Formula	Molecular Weight (g/mol)	Physical Form	Additional Notes
Thermo Scientific	32864-38-3	≥94.0% (GC)	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22	Liquid	Refractive Index: 1.4130-1.4190 @ 20°C.
Tokyo Chemical Industry (TCI)	32864-38-3	>95.0% (GC)	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22	Colorless to Almost colorless clear liquid	-
Fisher Scientific	32864-38-3	95%	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.223	-	Miscible with most common solvents; immiscible with water.
Sigma-Aldrich	32864-38-3	95%	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22	Liquid	Density: 0.994 g/mL at 25 °C.
Santa Cruz Biotechnology	32864-38-3	-	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22	-	Biochemical for proteomics research. <a href="#">[1]</a>
Oakwood Chemical	32864-38-3	-	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.23	-	-
CookeChem	32864-38-3	95%	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	188.22	-	Boiling Point: 83-85 °C/8 mmHg. <a href="#">[5]</a>

---

BLD	32864-38-	-	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	-	-	Storage: Inert atmospher e, room temperatur e.[6]
Pharm	3					

---

## Synthesis and Applications

**tert-Butyl ethyl malonate** is a key intermediate in the malonic ester synthesis, a versatile method for preparing carboxylic acids. The presence of two different ester groups, ethyl and tert-butyl, allows for selective deprotection under different reaction conditions. The tert-butyl group can be removed under acidic conditions, while the ethyl group is typically cleaved by hydrolysis under basic or acidic conditions. This differential reactivity is highly advantageous in multi-step organic syntheses.

## Exemplary Experimental Protocol: Alkylation of tert-Butyl Ethyl Malonate

The following is a representative protocol for the alkylation of **tert-butyl ethyl malonate**, a crucial step in the synthesis of substituted carboxylic acids.

Materials:

- **tert-Butyl ethyl malonate**
- Sodium hydride (NaH) as a 60% dispersion in mineral oil
- Anhydrous tetrahydrofuran (THF)
- Alkyl halide (e.g., benzyl bromide)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate
- Brine

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- To a stirred suspension of sodium hydride (1.1 equivalents) in anhydrous THF at 0 °C under an inert atmosphere (e.g., argon or nitrogen), add a solution of **tert-butyl ethyl malonate** (1.0 equivalent) in anhydrous THF dropwise.
- Allow the reaction mixture to warm to room temperature and stir for 30 minutes, or until the evolution of hydrogen gas ceases.
- Cool the resulting solution back to 0 °C and add the alkyl halide (1.05 equivalents) dropwise.
- Let the reaction mixture warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain the pure alkylated product.

## Workflow for Carboxylic Acid Synthesis

The following diagram illustrates the general workflow for the synthesis of a substituted carboxylic acid starting from **tert-butyl ethyl malonate**. This process highlights the key steps of deprotonation, alkylation, and subsequent selective deprotection and decarboxylation.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from **tert-butyl ethyl malonate** to a substituted carboxylic acid.

## Safety Information

**tert-Butyl ethyl malonate** is a combustible liquid.[7][8] It is advisable to handle it in a well-ventilated area and away from sources of ignition. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. tert-Butyl ethyl malonate [oakwoodchemical.com]
- 3. tert-Butyl ethyl malonate, 95% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. tert-Butyl Ethyl Malonate | 32864-38-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. tert-Butyl ethyl malonate , 95% , 32864-38-3 - CookeChem [cookechem.com]
- 6. 32864-38-3|tert-Butyl ethyl malonate|BLD Pharm [bldpharm.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for tert-Butyl Ethyl Malonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266440#commercial-availability-and-suppliers-of-tert-butyl-ethyl-malonate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)